

An In-depth Technical Guide to the Physicochemical Properties of Isodiazinon

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isodiazinon

Cat. No.: B1194333

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isodiazinon, with the CAS Number 82463-42-1, is an organophosphorus compound that is an isomer of the widely used insecticide, diazinon.^{[1][2][3]} It is formed from diazinon through a thiono-thiolo rearrangement, a reaction that alters the molecule's electronic and steric properties by shifting a sulfur atom.^[1] This transformation can be induced by factors such as ultraviolet (UV) irradiation.^[1] While diazinon has been extensively studied, **Isodiazinon** is of significant interest to researchers and environmental scientists as a transformation product that may exhibit its own unique toxicological and environmental fate characteristics. This guide provides a comprehensive overview of the known physicochemical properties of **Isodiazinon**, details relevant experimental protocols for their determination, and visualizes key chemical and biological processes.

Physicochemical Properties

The following tables summarize the key physicochemical properties of **Isodiazinon**. It is important to note that much of the publicly available data is predicted and should be confirmed through experimental validation.

Table 1: General and Chemical Properties of Isodiazinon

Property	Value	Source
CAS Number	82463-42-1	[1] [2] [3]
Molecular Formula	C12H21N2O3PS	[1] [2] [3] [4]
Molecular Weight	304.35 g/mol	[1] [2] [3]
IUPAC Name	O,S-diethyl O-(2-isopropyl-6-methyl-pyrimidin-4-yl)phosphorothioate	[1]
Canonical SMILES	CCOP(=O)(OCC)SC1=NC(=NC(=C1)C)C(C)C	[4]
InChI Key	ICWWWIBLRJDIGR-UHFFFAOYSA-N	[1] [4]

Table 2: Physical and Chemical Constants of Isodiazinon

Property	Value	Remarks	Source
Boiling Point	379.9 °C at 760 mmHg	Predicted	[4]
Density	1.17 g/cm ³	Predicted	[4]
Refractive Index	1.51	Predicted	[4]
Flash Point	183.5 °C	Predicted	[4]
Partition Coefficient (logP)	2.92	Predicted	[4]
Stability	Subject to photodegradation and hydrolysis (rate is pH and temperature dependent)	-	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Isodiazinon** are not readily available in the public domain. However, standardized methods, such as those outlined in the OECD Guidelines for the Testing of Chemicals, are applicable. These guidelines provide internationally accepted methods for determining chemical properties to ensure data consistency and reliability.

Determination of Melting Point (OECD Guideline 102)

This method determines the temperature at which a substance transitions from a solid to a liquid.

- Apparatus: A capillary tube melting point apparatus.
- Procedure: A small, finely powdered sample of **Isodiazinon** is packed into a capillary tube. The tube is placed in the apparatus and heated at a controlled rate. The temperature range from the initial melting to complete liquefaction is recorded.

Determination of Boiling Point (OECD Guideline 103)

This method is used to determine the boiling point of a substance.

- Apparatus: A dynamic method using a boiling flask, condenser, and thermometer.
- Procedure: A sample of **Isodiazinon** is placed in the boiling flask. The pressure is reduced, and the sample is heated. The boiling point is the temperature at which the vapor pressure of the liquid equals the applied pressure.

Determination of Water Solubility (OECD Guideline 105)

This guideline describes the column elution method and the flask method for determining the water solubility of a substance.

- Apparatus: For the flask method, a constant temperature water bath, flasks, and an analytical method for quantification (e.g., HPLC).
- Procedure: An excess amount of **Isodiazinon** is stirred in water at a constant temperature until equilibrium is reached. The solution is then filtered, and the concentration of **Isodiazinon** in the aqueous phase is determined. This is repeated at various temperatures.

Determination of the Partition Coefficient (n-octanol/water) (OECD Guideline 107)

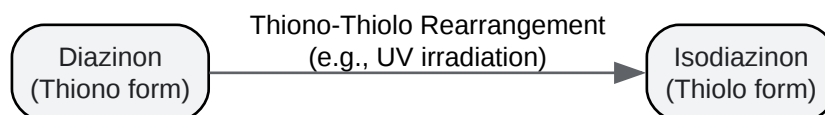
This method measures the hydrophobicity of a substance.

- Apparatus: Shake-flask apparatus, centrifuge, and an analytical method for quantification.
- Procedure: A solution of **Isodiazinon** in either n-octanol or water is prepared. This solution is then mixed with the other solvent in a flask and shaken until equilibrium is reached. The phases are separated by centrifugation, and the concentration of **Isodiazinon** in each phase is determined. The partition coefficient (logP) is the logarithm of the ratio of the concentrations in the n-octanol and water phases.

Key Chemical and Biological Pathways

Formation of Isodiazinon from Diazinon

Isodiazinon is formed from its isomer, diazinon, through a thiono-thiolo rearrangement. This is a common reaction in organophosphorus chemistry where a P=S (thiono) bond is converted to a P-S (thiolo) bond.

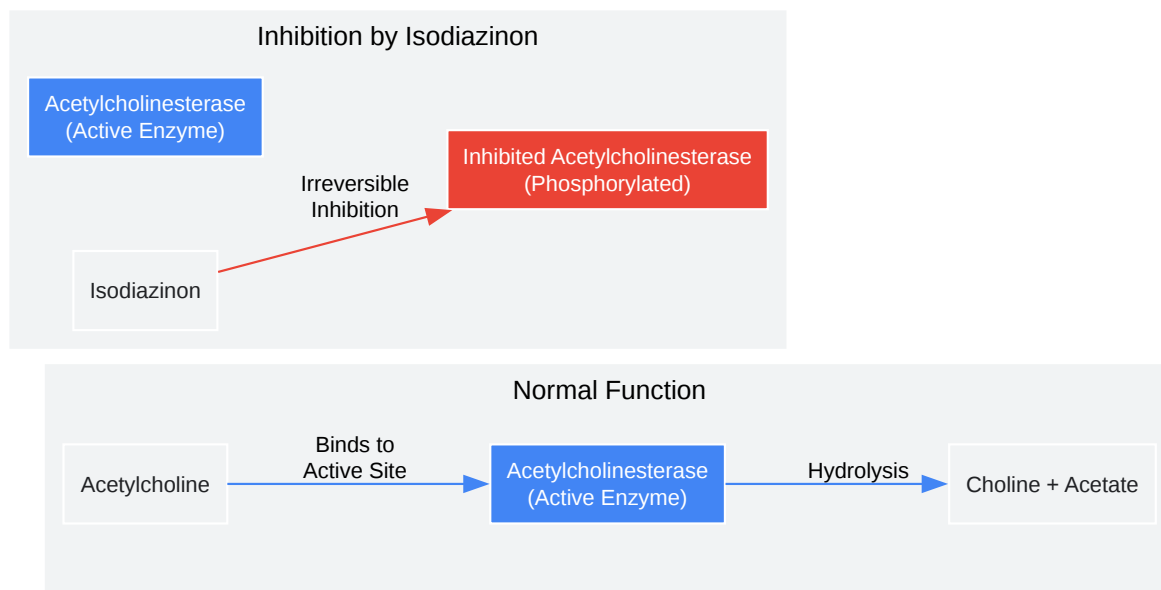


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Caption: Formation of **Isodiazinon** from Diazinon.

Mechanism of Action: Acetylcholinesterase Inhibition

Like other organophosphorus compounds, **Isodiazinon** is expected to act as an inhibitor of the enzyme acetylcholinesterase (AChE).[5] AChE is crucial for breaking down the neurotransmitter acetylcholine in the nervous system. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in overstimulation of nerves and potential toxicity. The phosphorus atom in **Isodiazinon** attacks the serine residue in the active site of AChE, forming a stable, phosphorylated enzyme that is no longer functional.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Isodiazinon]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1194333#physicochemical-properties-of-isodiazinon\]](https://www.benchchem.com/product/b1194333#physicochemical-properties-of-isodiazinon)

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